

# Heptyl Benzoate: Application Notes for Cosmetic Formulation

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## Compound of Interest

Compound Name: *Heptyl benzoate*

CAS No.: 7155-12-6

Cat. No.: B14017024

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## Introduction

**Heptyl benzoate** is a synthetic fragrance ingredient used in a variety of cosmetic and personal care products to impart a green, herbal, and slightly balsamic aroma. As an ester of benzoic acid and heptyl alcohol, it belongs to the alkyl benzoate class of compounds. This document provides detailed application notes, experimental protocols, and safety information to guide the use of **heptyl benzoate** in cosmetic formulations.

## Chemical and Physical Properties

**Heptyl benzoate** is a colorless liquid with a characteristic odor. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	Heptyl benzoate	[1]
CAS Number	7155-12-6	[1]
Molecular Formula	C <sub>14</sub> H <sub>20</sub> O <sub>2</sub>	[1]
Molecular Weight	220.31 g/mol	[1]
Appearance	Colorless clear liquid (estimated)	[2]
Odor Profile	Green, herbal, sage, balsamic, metallic	[2]
Boiling Point	257.00 °C @ 760.00 mm Hg	[2]
Flash Point	262.00 °F (127.78 °C)	[2]
Specific Gravity	0.98000 @ 25.00 °C	[2]
Refractive Index	1.49250 @ 25.00 °C	[2]
Solubility	Soluble in alcohol; Insoluble in water	[2]
logP (o/w)	5.181 (estimated)	[2]

## Application in Cosmetics

**Heptyl benzoate** is primarily used as a fragrance ingredient in various cosmetic formulations. The International Fragrance Association (IFRA) recommends a usage level of up to 2.00% in the fragrance concentrate.[2] Its functions in cosmetics include:

- **Fragrance:** Provides a unique green and herbal scent.
- **Solvent:** Can act as a solvent for other fragrance materials.
- **Fixative:** Its low volatility may help to prolong the scent of a fragrance.

## Safety and Toxicology

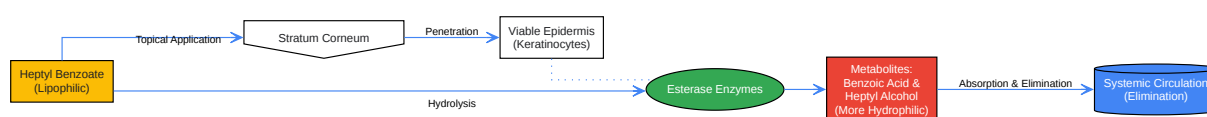
A comprehensive safety assessment of alkyl benzoates, including **heptyl benzoate**, has been conducted by the Cosmetic Ingredient Review (CIR) Expert Panel. The panel concluded that alkyl benzoates are safe for use in cosmetics in the present practices of use and concentration. [3][4][5]

Key findings from the CIR report and other toxicological information include:

- **Metabolism:** It is anticipated that **heptyl benzoate**, if it penetrates the skin, would be metabolized by esterase enzymes into benzoic acid and heptyl alcohol.[6] The safety of these metabolites is a key consideration in the overall safety assessment of **heptyl benzoate**.
- **Genotoxicity:** Available data on alkyl benzoates indicate that they are not genotoxic.[3][4]
- **Carcinogenicity:** While no specific carcinogenicity data for **heptyl benzoate** was found, benzoic acid and its simple alcohol metabolites are not considered carcinogenic.[3][4]
- **Dermal Irritation and Sensitization:** Based on data from related alkyl benzoates, **heptyl benzoate** is not expected to be a significant skin irritant or sensitizer at typical use concentrations. However, as with any fragrance ingredient, the potential for sensitization in susceptible individuals cannot be entirely ruled out.

## Biological Pathway: Metabolism in the Skin

The primary metabolic pathway for **heptyl benzoate** in the skin is expected to be enzymatic hydrolysis. This process is a key detoxification step, converting the lipophilic ester into more water-soluble compounds that can be readily eliminated.



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**Figure 1.** Proposed metabolic pathway of **heptyl benzoate** in the skin.

## Experimental Protocols

The following are detailed protocols for key experiments to assess the safety and quality of **heptyl benzoate** as a fragrance ingredient.

### Skin Sensitization: Local Lymph Node Assay (LLNA)

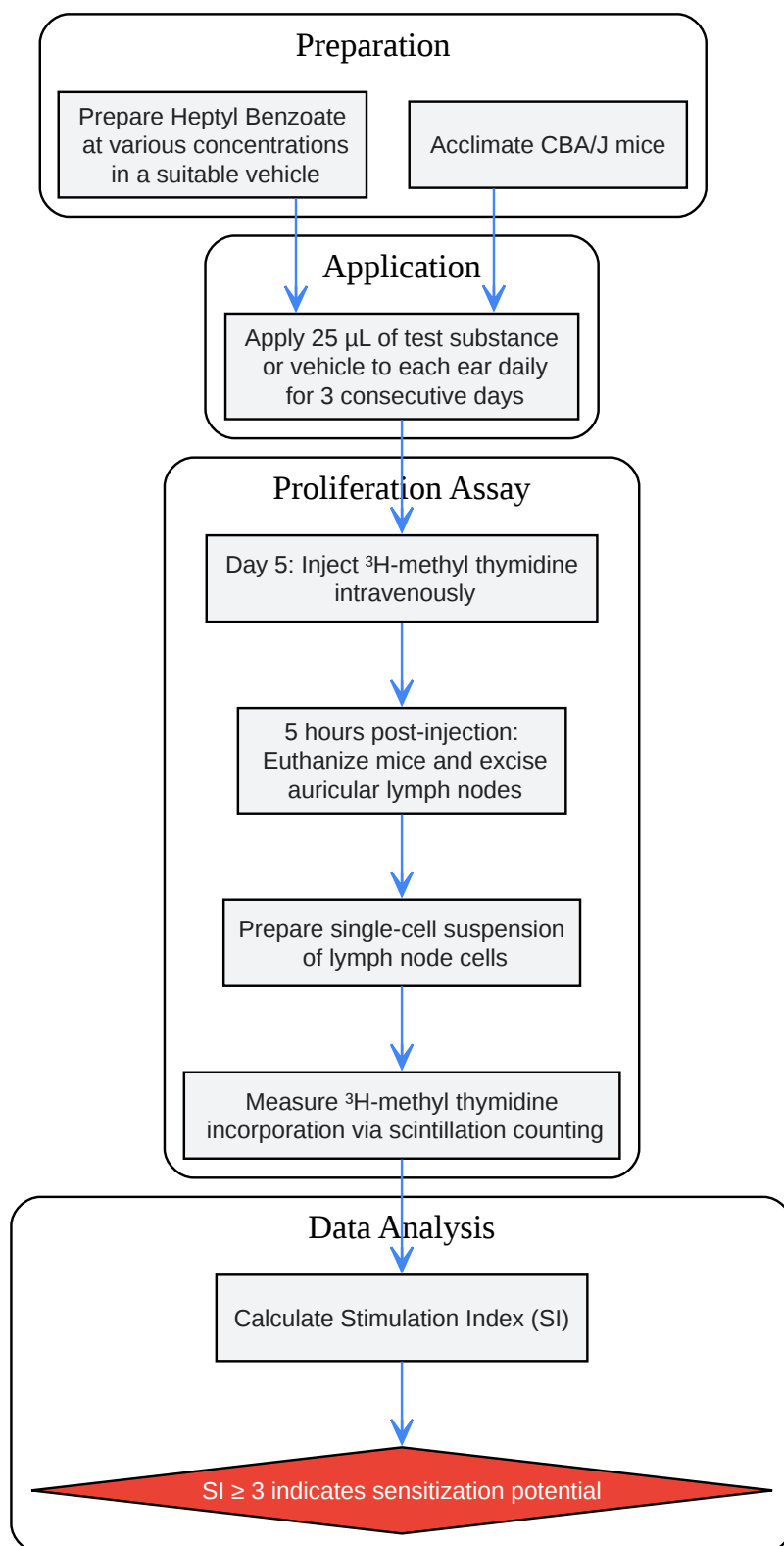
Objective: To determine the skin sensitization potential of **heptyl benzoate**.

Principle: The LLNA measures the proliferation of lymphocytes in the auricular lymph nodes of mice following repeated topical application of a test substance. A substance is classified as a sensitizer if it induces a threefold or greater increase in lymphocyte proliferation compared to vehicle controls (Stimulation Index  $\geq 3$ ).

Methodology:

- Animals: Use female CBA/J mice, 8-12 weeks old.
- Groups:
  - Vehicle control (e.g., acetone:olive oil, 4:1 v/v).
  - Test substance groups (at least 3 concentrations, e.g., 5%, 10%, 25% **heptyl benzoate** in the vehicle).
  - Positive control (e.g.,  $\alpha$ -hexylcinnamaldehyde).
- Procedure:
  - Apply 25  $\mu$ L of the test or control substance to the dorsum of each ear of the mice daily for three consecutive days.
  - On day 5, inject all mice intravenously with 250  $\mu$ L of phosphate-buffered saline (PBS) containing 20  $\mu$ Ci of  $^3$ H-methyl thymidine.
  - Five hours after injection, humanely euthanize the mice and excise the auricular lymph nodes.

- Prepare a single-cell suspension of lymph node cells and measure the incorporation of <sup>3</sup>H-methyl thymidine using a β-scintillation counter.
- Data Analysis:
  - Calculate the Stimulation Index (SI) for each group by dividing the mean disintegrations per minute (DPM) per mouse in the test group by the mean DPM per mouse in the vehicle control group.
  - An SI ≥ 3 is considered a positive result for sensitization.



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**Figure 2.** Workflow for the Local Lymph Node Assay (LLNA).

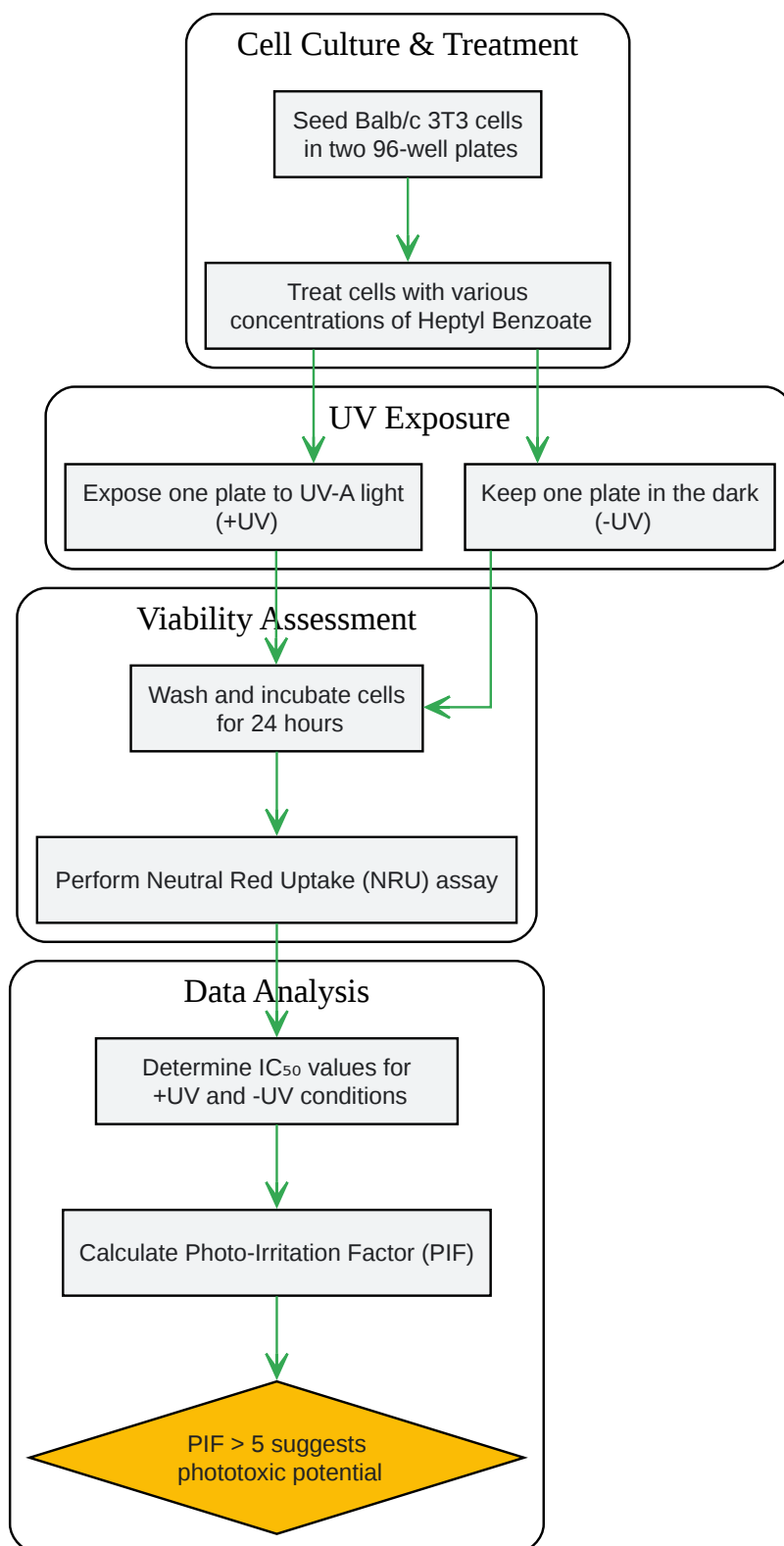
## Phototoxicity: In Vitro 3T3 NRU Phototoxicity Test

Objective: To assess the phototoxic potential of **heptyl benzoate**.

Principle: This in vitro test compares the cytotoxicity of a substance in the presence and absence of non-cytotoxic UV-A light. A substance is identified as phototoxic if its cytotoxicity is increased in the presence of UV-A light.

Methodology:

- Cell Line: Balb/c 3T3 fibroblasts.
- Procedure:
  - Seed 3T3 cells in two 96-well plates and incubate for 24 hours.
  - Treat the cells with at least eight different concentrations of **heptyl benzoate** for 1 hour.
  - Expose one plate to a non-cytotoxic dose of UV-A light (e.g., 5 J/cm<sup>2</sup>), while the other plate is kept in the dark.
  - Wash the cells and incubate for another 24 hours.
  - Assess cell viability using the Neutral Red Uptake (NRU) assay.
- Data Analysis:
  - Determine the IC<sub>50</sub> values (concentration inducing 50% cytotoxicity) for both the irradiated (+UV) and non-irradiated (-UV) conditions.
  - Calculate the Photo-Irritation Factor (PIF) using the formula:  $PIF = IC_{50} (-UV) / IC_{50} (+UV)$ .
  - A PIF > 5 suggests a high phototoxic potential.



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**Figure 3.** Workflow for the 3T3 NRU Phototoxicity Test.

## Dermal Irritation: In Vitro Reconstructed Human Epidermis Test (OECD TG 439)

Objective: To assess the skin irritation potential of **heptyl benzoate**.

Principle: This in vitro method uses a reconstructed human epidermis (RhE) model to mimic the biochemical and physiological properties of the human epidermis. The potential of a chemical to cause skin irritation is predicted by its ability to reduce the viability of the RhE tissue.

Methodology:

- Test System: A commercially available, validated RhE model.
- Procedure:
  - Pre-incubate the RhE tissues.
  - Topically apply **heptyl benzoate** (e.g., 10  $\mu$ L or 10 mg) to the surface of the tissue.
  - Expose the tissues to the test substance for a defined period (e.g., 60 minutes).
  - Rinse the tissues and incubate for a post-exposure period (e.g., 42 hours).
  - Assess tissue viability using the MTT assay, which measures the conversion of MTT to formazan by mitochondrial dehydrogenases in viable cells.
- Data Analysis:
  - Calculate the percentage of tissue viability relative to a negative control.
  - A substance is identified as an irritant if the mean tissue viability is reduced to  $\leq 50\%$  of the negative control.

## Quality Control: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the concentration of **heptyl benzoate** in a cosmetic formulation.

Principle: GC-MS separates volatile compounds in a sample, which are then ionized and detected based on their mass-to-charge ratio, allowing for both qualitative identification and quantitative analysis.

Methodology:

- Sample Preparation:
  - Accurately weigh a known amount of the cosmetic product.
  - Extract **heptyl benzoate** using a suitable solvent (e.g., methanol or ethanol).
  - Use an internal standard for accurate quantification.
  - Filter the extract before injection.
- GC-MS Conditions:
  - Column: A non-polar or mid-polar capillary column (e.g., DB-5ms).
  - Injection: Splitless or split injection.
  - Oven Temperature Program: Start at a low temperature (e.g., 60°C), ramp to a high temperature (e.g., 280°C) to ensure elution of all components.
  - Mass Spectrometer: Operate in electron ionization (EI) mode and scan a mass range that includes the characteristic ions of **heptyl benzoate**.
- Data Analysis:
  - Identify the **heptyl benzoate** peak based on its retention time and mass spectrum.
  - Quantify the amount of **heptyl benzoate** by comparing its peak area to that of the internal standard and using a calibration curve prepared with known concentrations of **heptyl benzoate**.

## Stability Testing

Objective: To evaluate the stability of **heptyl benzoate** in a finished cosmetic product under various storage conditions.

Methodology:

- Parameters to Evaluate: Appearance, color, odor, pH, and concentration of **heptyl benzoate**.
- Conditions:
  - Accelerated Stability: Store samples at elevated temperatures (e.g., 40°C, 50°C) for a period of 1 to 3 months.
  - Real-Time Stability: Store samples at ambient temperature (e.g., 25°C) for the intended shelf life of the product (e.g., 12, 24, 36 months).
  - Freeze-Thaw Cycling: Subject samples to alternating cycles of freezing (e.g., -10°C) and thawing (room temperature) to assess physical stability.
  - Light Exposure: Expose samples in their final packaging to UV and visible light to evaluate the impact on color and fragrance.
- Analysis: At specified time points, evaluate the samples for any changes in the defined parameters. Use GC-MS to determine any degradation of **heptyl benzoate**.

## Conclusion

**Heptyl benzoate** is a fragrance ingredient with a favorable safety profile for use in cosmetic products at recommended concentrations. Its green, herbal aroma makes it a versatile component in various fragrance compositions. Adherence to the provided experimental protocols for safety, quality, and stability testing will ensure the responsible and effective use of **heptyl benzoate** in cosmetic formulations. Further research into the specific skin metabolism and potential for sensitization of **heptyl benzoate** will continue to enhance its safety assessment.

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